

Physicochemical Properties of Glycyltryptophan Hydrate: A Technical Guide

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Compound of Interest

Compound Name: Glycyltryptophan hydrate

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Executive Technical Summary

Glycyl-L-tryptophan (Gly-Trp) is a zwitterionic dipeptide composed of glycine and L-tryptophan. [1][2] In its solid state, it frequently exists as a dihydrate, a critical distinction for formulation scientists managing moisture content and crystal habit. Its physicochemical profile is dominated by the interplay between the hydrophilic glycyl backbone and the hydrophobic, aromatic indole side chain of tryptophan.

Property	Specification / Value
Chemical Name	(2S)-2-[(2-aminoacetyl)amino]-3-(1H-indol-3-yl)propanoic acid
CAS Registry	2390-74-1 (General), 5625-67-2 (Dihydrate specific)
Molecular Formula	(typically dihydrate)
Molecular Weight	261.28 g/mol (Anhydrous); ~297.31 g/mol (Dihydrate)
Crystal System	Monoclinic, Space Group
pKa Values	(COOH) ; ()
Solubility	Soluble in water; slightly soluble in ethanol; insoluble in ether.[1][2][3][4][5][6]

Solid-State Architecture & Hydration Dynamics[1][2]

Understanding the solid-state form is prerequisite to processing.[1][2] Gly-Trp dihydrate exhibits a distinct crystal lattice stabilized by a 3D network of hydrogen bonds involving the water molecules.[1][2]

Crystal Habit[2][6]

- Lattice Structure: X-ray diffraction studies reveal that Gly-Trp dihydrate crystallizes in the monoclinic system (
).[1][2]

- **Molecular Packing:** The peptide backbone adopts a trans conformation.[2] The indole ring of the tryptophan residue is typically oriented to maximize interactions or hydrophobic shielding, while the water molecules bridge the polar termini (and) of adjacent zwitterions.[1][2]

Dehydration Kinetics

The "hydrate" designation is not merely nominal; it defines the material's thermal stability.[2]

- **Event 1 (Dehydration):** Upon heating, the dihydrate loses its lattice water.[2] This typically occurs in the range of 60°C – 100°C, resulting in a phase change from crystalline dihydrate to a potentially amorphous or metastable anhydrous powder.
- **Implication:** Processing steps involving heat (e.g., fluid bed drying) must be controlled to prevent unintended amorphization, which could lead to hygroscopicity spikes.[1]

Solution-State Behavior[1][2]

Solubility Profile

Unlike free L-Tryptophan, which has limited water solubility (~11.4 mg/mL at 25°C), the addition of the glycyl residue significantly disrupts the crystal lattice energy, enhancing solubility.[1]

- **Aqueous Solubility:** Gly-Trp is freely soluble in water compared to its constituent amino acid Trp.[1][2]
- **pH Dependence:**
 - pH < 3.15: Protonation of the carboxyl group (,) increases solubility in acidic buffers.[2]
 - pH 3.15 – 8.2 (Isoelectric Zone): Solubility is lowest near the isoelectric point (pI

), though still higher than L-Trp.[1][2]

- pH > 8.2: Deprotonation of the amine (

,

) yields a net negative charge, enhancing solubility in basic media.[1]

Ionization Constants (pKa)

The peptide bond exerts an electron-withdrawing effect, shifting the pKa values relative to free amino acids:

- Carboxyl Group (

): Less acidic than free Glycine (

) or Tryptophan (

) due to the increased distance from the positive ammonium charge.[1][2]

- Amino Group (

): More acidic than free Glycine (

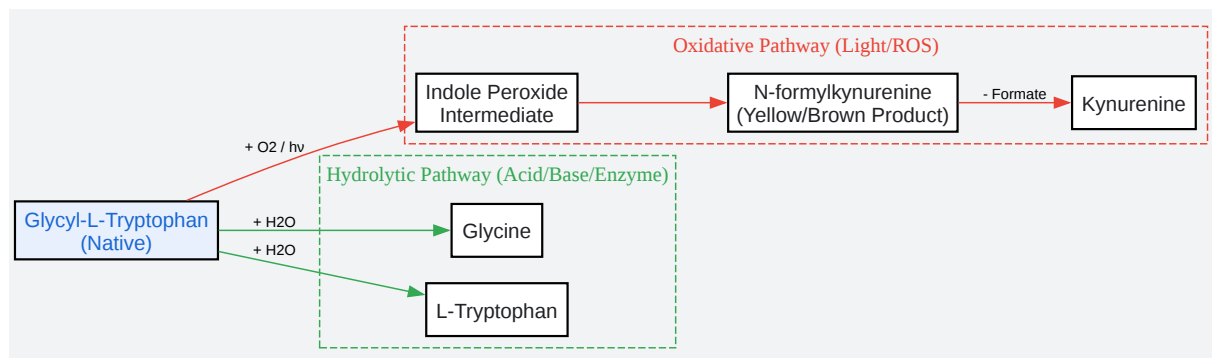
).[1][2] The peptide bond reduces the electron density on the terminal nitrogen, making it easier to deprotonate.

Stability & Degradation Pathways[2][8]

The stability of Gly-Trp is governed by two primary mechanisms: Hydrolysis of the peptide bond and Oxidation of the indole moiety.[1][2]

Chemical Degradation Mechanism

The indole ring is highly susceptible to photo-oxidation and reactive oxygen species (ROS), leading to discoloration (browning) and the formation of N-formylkynurenine derivatives.[1][2]



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Figure 1: Primary degradation pathways for Glycyl-L-tryptophan.[1][2] Oxidative instability of the indole ring is the dominant cause of discoloration.[1]

Thermal Analysis & Characterization

For drug development, establishing a thermal baseline is critical for setting storage and drying limits.

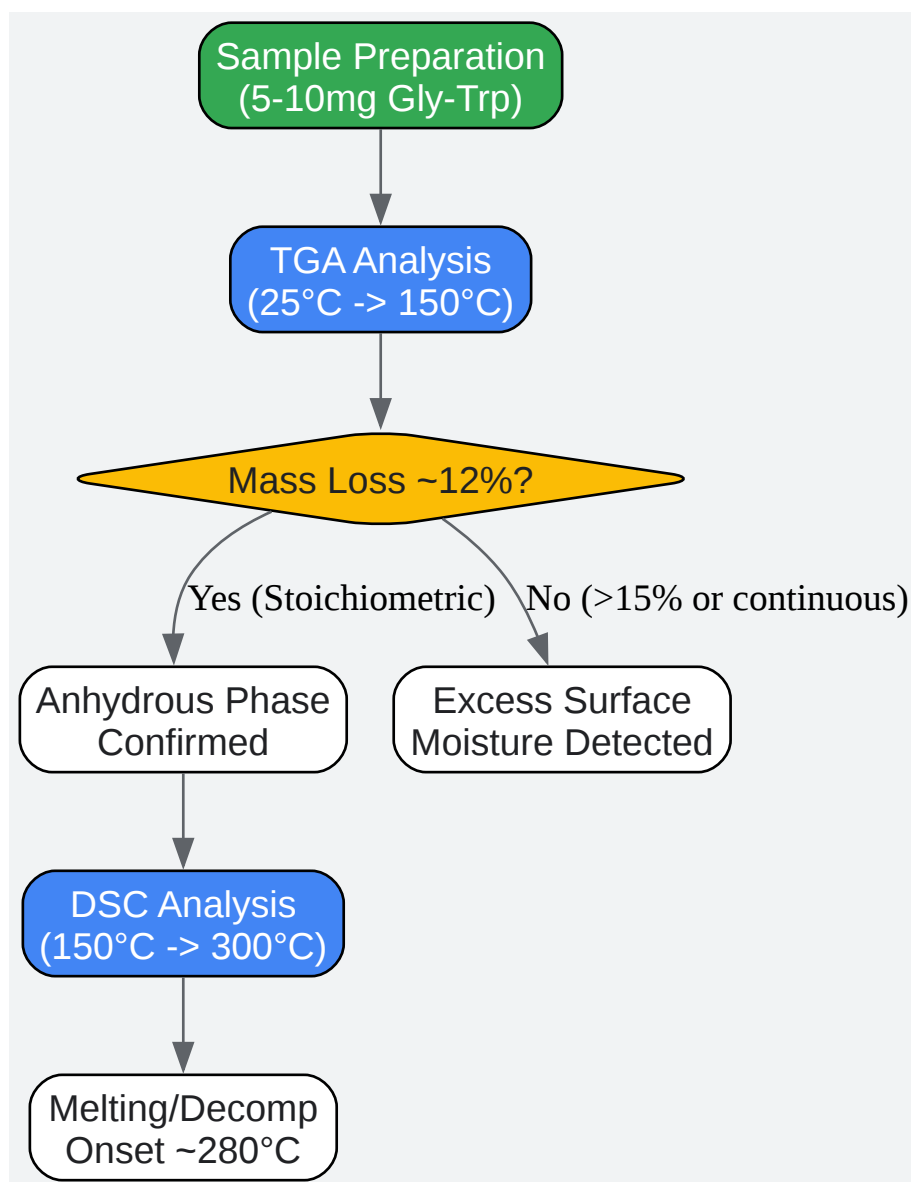
Thermal Profile (DSC/TGA)

- Stage 1: Dehydration (TGA): A mass loss of ~12% (theoretical for dihydrate) is observed between 60°C and 110°C.[1][2]
- Stage 2: Melting/Decomposition (DSC): The anhydrous solid typically shows a melting endotherm followed immediately by exothermic decomposition around 280°C – 300°C.[1][2]
Note that the exact melting point is heating-rate dependent due to simultaneous decomposition.[1][2]

Experimental Protocol: Thermal Stability Assessment

To validate the hydrate state and thermal limit:

- Instrument: TGA/DSC synchronous analyzer.
- Sample: 5–10 mg Gly-Trp hydrate, placed in an Alumina pan (open).
- Purge Gas: Nitrogen () at 50 mL/min to prevent oxidative artifacts.
- Ramp: Heat from 25°C to 350°C at 10°C/min.
- Criteria:
 - Pass: Distinct step-loss of water <120°C matching stoichiometric water content.[\[1\]](#)[\[2\]](#)
 - Fail: Continuous weight loss (indicating wet sample) or early onset degradation <200°C.[\[1\]](#)
[\[2\]](#)



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Figure 2: Logical workflow for thermal characterization to distinguish bound water (hydrate) from surface moisture.

Critical Quality Attributes (CQA) in Development

When using Gly-Trp as an excipient or model drug:

- Light Protection: Due to the indole ring, the material must be stored in amber vials.[2]
Exposure to UV leads to photo-oxidation (yellowing).[1][2]

- Moisture Control: The dihydrate is stable, but the anhydrous form is hygroscopic.[2]
Formulations should account for water activity () to prevent crystal form conversion.[1][2]
- Excipient Compatibility: Avoid reducing sugars (e.g., lactose, glucose) in formulation.[1][2]
The primary amine of the glycyl residue is a nucleophile capable of Maillard reaction, leading to rapid browning and instability.

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